

3,4,5-Trimethylcyclohexanone: Structural Dynamics, Chemical Properties, and Advanced Synthetic Applications

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Compound of Interest

Compound Name: 3,4,5-Trimethylcyclohexanone

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Document Type: Technical Whitepaper Target Audience: Researchers, Application Scientists, and Drug/Materials Development Professionals

Executive Summary

As a Senior Application Scientist, understanding the nuanced reactivity of substituted cyclic ketones is paramount for designing robust synthetic workflows. **3,4,5-**

Trimethylcyclohexanone (IUPAC: 3,4,5-trimethylcyclohexan-1-one) is a highly sterically hindered, multi-chiral-center aliphatic ketone. Its unique structural topology makes it a critical intermediate in the synthesis of high-performance alicyclic polyimides, a structural analog in soft glucocorticoid development, and a benchmark molecule in mass spectrometry fragmentation studies. This whitepaper deconstructs its chemical properties, mechanistic reactivity, and provides field-proven, self-validating protocols for its application in advanced organic synthesis.

Chemical Architecture & Quantitative Properties

The core reactivity of **3,4,5-trimethylcyclohexanone** is dictated by the steric bulk of its three equatorial/axial methyl groups at the C3, C4, and C5 positions. This steric shielding significantly influences the trajectory of nucleophilic attacks at the C1 carbonyl carbon and alters the thermodynamic stability of its corresponding enolates.

Quantitative Data Summary

The following table consolidates the foundational physicochemical properties required for stoichiometric calculations and analytical tracking[1],[2].

Property	Value	Scientific Implication
IUPAC Name	3,4,5-trimethylcyclohexan-1-one	Standardized nomenclature for regulatory filings.
Molecular Formula	C ₉ H ₁₆ O	Base for stoichiometric mass balances.
Molecular Weight	140.22 g/mol	Utilized for precise molarity calculations.
Exact Mass	140.120115 Da	Critical for High-Resolution Mass Spectrometry (HRMS) identification.
Topological Polar Surface Area	17.1 Å ²	Indicates high lipophilicity; guides solvent selection (favors non-polar/aprotic).
XLogP3	2.1	Predicts moderate partitioning into organic phases during liquid-liquid extraction.
CAS Registry Number	41248-64-0	Primary identifier for procurement and safety data sheets.
InChIKey	LCIRUMSWOJUWCO-UHFFFAOYSA-N	Database indexing for cheminformatics modeling.

Reactivity Dynamics & Mechanistic Pathways

Alpha-Proton Acidity and Enolization

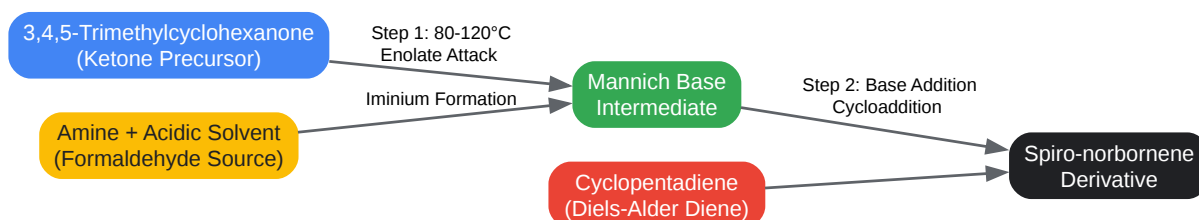
Despite the steric hindrance at the bottom of the ring, the

-protons at C2 and C6 remain highly accessible and acidic. This allows **3,4,5-trimethylcyclohexanone** to readily form enolates under basic conditions or enols under acidic conditions. This enolization is the gateway to its most valuable synthetic application: the Mannich reaction.

Synthesis of Spiro-Polyimide Precursors

In materials science, highly transparent and heat-resistant alicyclic polyimides are synthesized using spiro-norbornene derivatives. **3,4,5-Trimethylcyclohexanone** serves as the foundational cycloalkanone for these precursors[3]. The reaction proceeds via a two-step mechanism:

- Iminium Formation & Attack: Formaldehyde and an amine form a reactive iminium ion in an acidic solvent. The enol form of **3,4,5-trimethylcyclohexanone** attacks this intermediate to form a Mannich base.
- Cycloaddition: The Mannich base undergoes base-catalyzed elimination to form an α,β -unsaturated ketone, which immediately acts as a dienophile in a Diels-Alder reaction with cyclopentadiene[4].



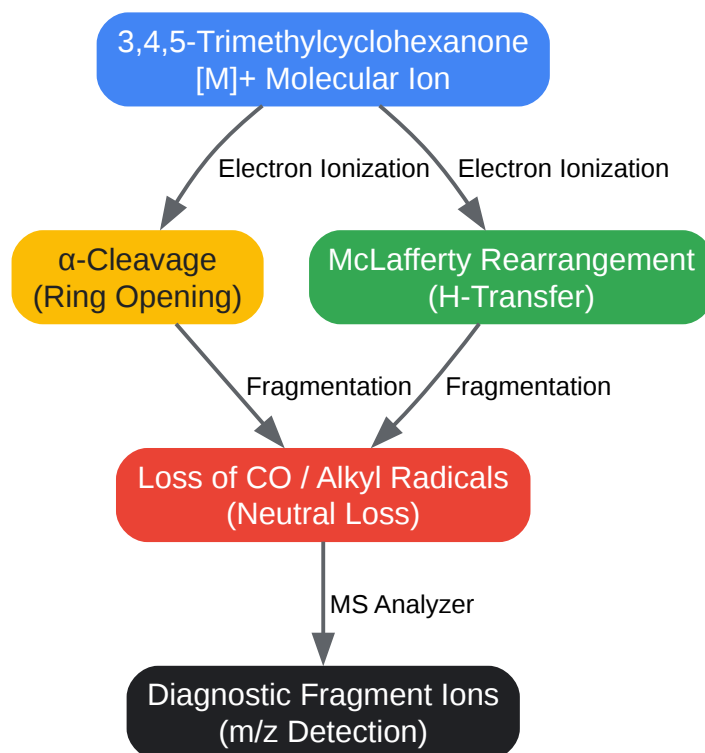
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Caption: Workflow for synthesizing spiro-norbornene polyimide precursors via Mannich reaction.

Mass Spectrometry Fragmentation (EI-MS)

In analytical chemistry, **3,4,5-trimethylcyclohexanone** is utilized as a model compound to study the complex fragmentation pathways of cyclic ketones under Electron Ionization (EI). By synthesizing 2,6-deuterated analogs, researchers can differentiate between oxygen-containing fragments and pure hydrocarbon fragments, definitively mapping

-cleavage and McLafferty rearrangements[5].



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Caption: Electron ionization (EI) mass spectrometry fragmentation pathways for cyclohexanones.

Validated Experimental Protocols

To ensure scientific integrity and reproducibility, the following protocols are designed as self-validating systems. Causality for each reagent and condition is explicitly defined.

Protocol 1: Synthesis of Mannich Base Intermediate for Spiro-Compounds

Objective: Convert **3,4,5-trimethylcyclohexanone** into its corresponding Mannich base, the critical intermediate for alicyclic tetracarboxylic dianhydride precursors[3].

Reagents:

- **3,4,5-Trimethylcyclohexanone** (1.0 eq)
- Dimethylamine hydrochloride (1.2 eq)
- Paraformaldehyde (1.5 eq)
- Acidic Solvent: 0.05 M HCl in Ethanol

Step-by-Step Methodology:

- **Reaction Assembly:** Charge a dry, round-bottom flask with **3,4,5-trimethylcyclohexanone**, dimethylamine hydrochloride, and paraformaldehyde.
- **Solvent Addition:** Add the acidic solvent (0.05 M HCl in Ethanol). Causality: The acid acts as a catalyst to depolymerize paraformaldehyde into reactive formaldehyde monomers and subsequently protonates the intermediate to form the highly electrophilic iminium ion.
- **Thermal Activation:** Heat the mixture to 90°C under reflux for 4 hours. Causality: The 80-120°C temperature window is required to overcome the activation energy barrier of the sterically hindered ketone's enolization and subsequent nucleophilic attack[4].
- **Self-Validation Check:** Monitor the reaction via TLC (Hexane:Ethyl Acetate 8:2). The disappearance of the high-R_f ketone spot and the appearance of a UV-active, low-R_f spot indicates successful Mannich base formation.
- **Quenching & Extraction:** Cool to room temperature, neutralize with saturated NaHCO₃, and extract with dichloromethane. Causality: Neutralization converts the amine hydrochloride salt back to the free base, allowing it to partition into the organic phase for isolation.

Protocol 2: 2,6-Deuteration for Mass Spectrometry Analysis

Objective: Isotopic labeling of the

-carbons to track fragmentation mechanisms[5].

Reagents:

- **3,4,5-Trimethylcyclohexanone** (1.0 eq)
- Deuterium Oxide (D₂O, 99.9% atom D) (Excess)
- Sodium Deuteroxide (NaOD) (0.1 eq)

Step-by-Step Methodology:

- **Enolate Generation:** Dissolve **3,4,5-trimethylcyclohexanone** in pure D₂O containing catalytic NaOD. Stir at 50°C for 12 hours. Causality: The strong base deprotonates the acidic C2 and C6 positions. The elevated temperature ensures kinetic exchange reaches thermodynamic equilibrium.
- **Isotopic Quenching:** The transient enolate abstracts a deuterium atom from the D₂O solvent pool. Causality: Because the C3, C4, and C5 methyl groups lack adjacent electron-withdrawing groups, they remain completely unaffected, ensuring site-specific labeling.
- **Self-Validation Check:** Extract the product into anhydrous diethyl ether and analyze via GC-MS. The molecular ion peak should shift from

140 to

144, confirming the successful incorporation of four deuterium atoms (2,2,6,6-d₄-**3,4,5-trimethylcyclohexanone**).

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